

High-Purity Boc-L-Cyclopropylalanine-DCHA: Technical Sourcing & Application Guide

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Compound of Interest

Compound Name: Boc-L-Cyclopropylalanine-DCHA
CAS No.: 89483-06-7; 89483-07-8
Cat. No.: B2599390

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Executive Summary

Boc-L-Cyclopropylalanine (Boc-L-Cpa-OH) is a critical non-canonical amino acid used in medicinal chemistry to introduce conformational constraints into peptide backbones. The cyclopropyl moiety restricts the

and

torsion angles, often enhancing metabolic stability and receptor selectivity compared to its aliphatic analogs (e.g., Leucine or Alanine).

Commercially, this compound is most stable and available as the Dicyclohexylamine (DCHA) salt. While the salt form ensures high crystallinity and shelf-life, it presents a unique challenge: the DCHA counter-ion must be quantitatively removed prior to standard peptide coupling to prevent side reactions and poor yields.

This guide provides a technical roadmap for sourcing high-purity material, analyzing market pricing, and executing a validated "free-basing" protocol for downstream synthesis.

Chemical Profile & Technical Specifications[1]

The DCHA salt form is preferred by manufacturers because the free acid of Boc-L-Cyclopropylalanine is often an oil or an amorphous solid that degrades over time. The salt is a stable, white crystalline powder.

Feature	Specification
Chemical Name	(S)-2-((tert-Butoxycarbonyl)amino)-3-cyclopropylpropanoic acid dicyclohexylamine salt
Common Name	Boc-L-Cyclopropylalanine[1]·DCHA
CAS Number	89483-07-8 (L-isomer salt) (Note: 89483-06-7 often refers to the free acid or generic mixture; 89483-09-0 is the D-isomer)
Molecular Formula	
Molecular Weight	410.59 g/mol (Salt) / 229.28 g/mol (Free Acid)
Appearance	White to off-white crystalline powder
Solubility	Soluble in Methanol, Ethanol, DMSO; sparingly soluble in water
Storage	2–8°C (Desiccated)

Market Analysis: Suppliers & Pricing Strategy

The market for Boc-L-Cpa-OH·DCHA is segmented into Research Grade (High Service) and Bulk Manufacturing (Cost Efficiency). Prices vary significantly based on enantiomeric purity guarantees (

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Tiered Supplier Analysis

Tier	Supplier Examples	Scale	Est. Lead Time	Target Audience
Tier 1: Premium	Bachem, Merck (Sigma), Chem-Impex	mg – g	1–3 Days	GLP labs, Drug Discovery
Tier 2: Specialized	AAPPTec, Santa Cruz (SCBT)	g – 100g	3–7 Days	Academic Research, Pre-clinical
Tier 3: Bulk/CRO	Enamine, Union Chemicals (China)	kg+	2–4 Weeks	Process Chemistry, Manufacturing

Price Benchmarking (Q1 2025 Estimates)

Prices below reflect spot rates for high-purity (>98%) material.

Pack Size	Estimated Price Range (USD)	Cost per Gram (Avg)	Notes
1 g	\$95 – \$140	~\$120/g	High premium for small aliquots.
5 g	\$330 – \$450	~\$76/g	Standard research pack size.
25 g	\$950 – \$1,200	~\$42/g	Best value for lead optimization campaigns.
100 g	\$2,500 – \$3,200	~\$28/g	Requires "Request for Quote" (RFQ) with most vendors.

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Sourcing Tip: Always verify the Optical Rotation on the Certificate of Analysis (CoA). The L-isomer should typically show specific rotation

values distinct from the D-isomer. Cheaper "racemic" mixtures are often mislabeled in bulk catalogs.

Technical Protocol: DCHA Removal (Free-Basing)

Direct coupling of DCHA salts using carbodiimides (EDC/DCC) or uronium salts (HATU/HBTU) is not recommended. The bulky Dicyclohexylamine base can interfere with activation and form difficult-to-remove urea byproducts.

Objective: Convert Boc-L-Cpa-OH·DCHA (MW 410.[2][3]59) to Boc-L-Cpa-OH (Free Acid, MW ~229.28) immediately before use.

Reagents Required[5][6]

- Ethyl Acetate (EtOAc) - HPLC Grade
- 0.5 M Potassium Bisulfate () or 10% Phosphoric Acid ()
- Saturated NaCl (Brine)
- Anhydrous Sodium Sulfate ()

Step-by-Step Methodology

- Suspension: Weigh the required amount of Boc-L-Cpa-OH·DCHA. Suspend it in Ethyl Acetate (approx. 10 mL per 1 g of salt). The salt may not dissolve completely at this stage.

- Acidification: Transfer the suspension to a separatory funnel. Add an equal volume of 0.5 M (preferred over HCl to prevent Boc cleavage).
- Extraction: Shake vigorously for 2–3 minutes. The solid should dissolve as the DCHA moves into the aqueous layer and the free acid moves into the organic layer.
 - Checkpoint: Verify the aqueous layer pH is < 3.
- Separation: Drain the aqueous layer. Wash the organic layer two more times with fresh 0.5 M to ensure complete removal of the amine.
- Washing: Wash the organic layer once with water and once with saturated brine to remove excess acid and dry the solvent.
- Drying: Collect the organic layer in an Erlenmeyer flask and dry over anhydrous for 15 minutes.
- Isolation: Filter off the drying agent and concentrate the filtrate under reduced pressure (Rotavap) at 35°C.
 - Result: The product will likely isolate as a viscous colorless oil or glassy foam. This is the reactive Free Acid ready for coupling.

Workflow Visualization

The following diagram illustrates the critical path from sourcing to peptide coupling, highlighting the "Free-Basing" gate.



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Caption: Operational workflow for converting commercial DCHA salts into reactive species for solid-phase peptide synthesis (SPPS).

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